

Personal protective equipment for handling JCS-1

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Compound of Interest

Compound Name: JCS-1

Cat. No.: B15542915

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Essential Safety and Handling Guide for JC-1

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling JC-1 (5,5',6,6'-Tetrachloro-1,1',3,3'-tetraethylbenzimidazolocarbocyanine iodide), a fluorescent dye commonly used in mitochondrial membrane potential studies. This document is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

JC-1 is classified with the following hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]
- Very toxic to aquatic life with long-lasting effects.[1]

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling JC-1.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To prevent eye irritation or damage from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for tears or holes before use.	To prevent skin irritation upon contact.
Body Protection	A lab coat or other protective clothing to prevent skin exposure.	To minimize the risk of skin contact.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.	To avoid respiratory tract irritation from dust or aerosols.

Handling and Storage

Safe Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[1]

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where JC-1 is handled or stored.
- Use only in a well-ventilated area or under a chemical fume hood.
- Take precautionary measures against static discharge.^[1]

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Follow the storage temperature guidelines provided by the manufacturer.
- Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

Exposure Route	First-Aid Procedure
After Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
After Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
After Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
After Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Spill and Disposal Procedures

Spill Response Workflow:



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Caption: Workflow for responding to a JC-1 spill.

Disposal Plan: Dispose of JC-1 and any contaminated materials as hazardous waste. Follow all federal, state, and local regulations for chemical waste disposal. Do not allow the chemical to enter drains or waterways due to its high toxicity to aquatic life.[1]

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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Phone: (601) 213-4426
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